

JNK-1-IN-1 and MKK7 Inhibition: A Technical Guide for Researchers

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Compound of Interest

Compound Name: JNK-1-IN-1

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An In-depth Examination of the MKK7-JNK Signaling Axis and its Pharmacological Modulation

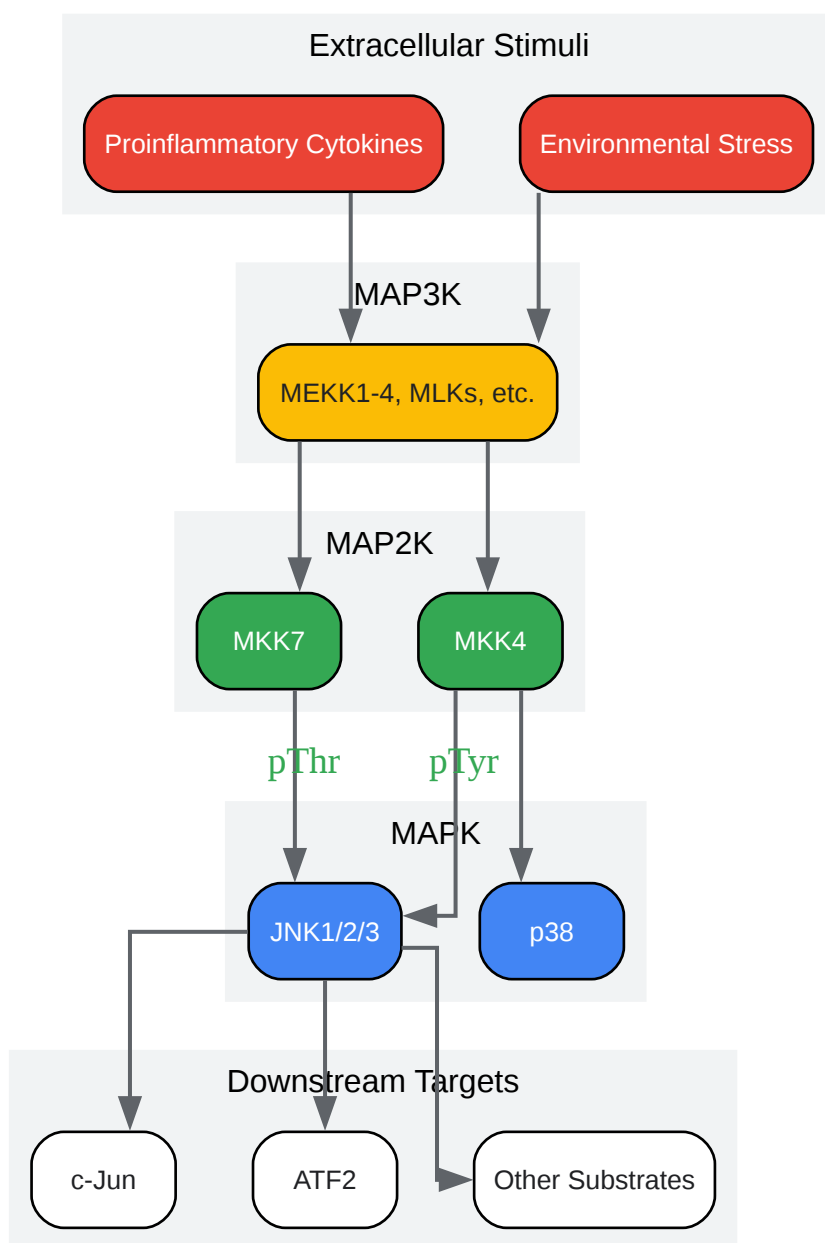
This technical guide provides a comprehensive overview of the Mitogen-Activated Protein Kinase Kinase 7 (MKK7) and c-Jun N-terminal Kinase (JNK) signaling pathway, with a specific focus on the inhibitory mechanisms and experimental evaluation of compounds targeting this cascade. This document is intended for researchers, scientists, and drug development professionals actively engaged in kinase signaling research and therapeutic discovery.

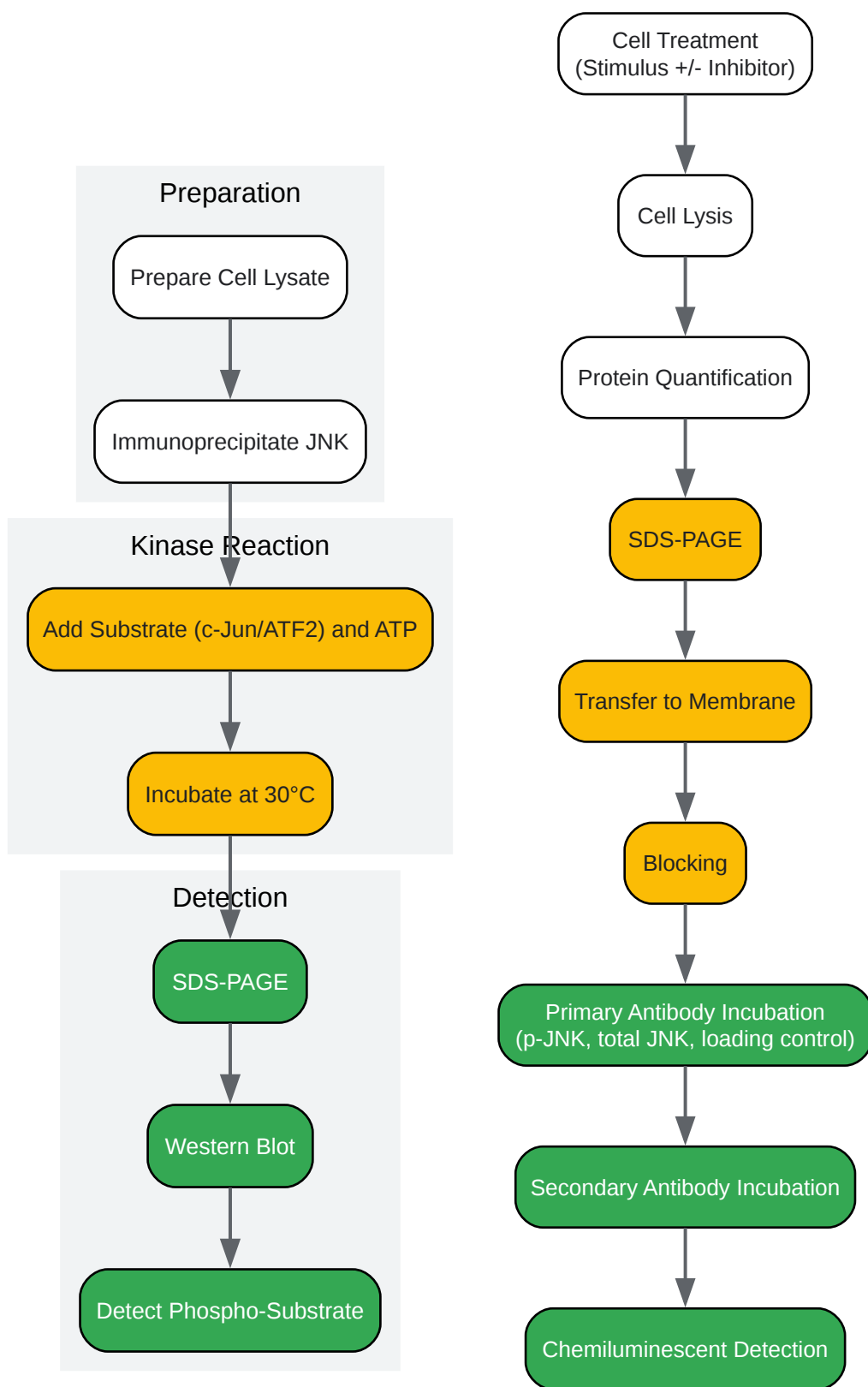
The MKK7-JNK Signaling Pathway: A Core Stress Response Cascade

The c-Jun N-terminal kinase (JNK) signaling pathway is a critical mediator of cellular responses to a wide array of stress stimuli, including inflammatory cytokines, osmotic stress, and UV radiation.[1][2][3] Activation of this pathway culminates in the phosphorylation of various downstream substrates, including the transcription factor c-Jun, thereby regulating fundamental cellular processes such as proliferation, differentiation, and apoptosis.[4]

Central to the activation of JNK are the upstream dual-specificity kinases, Mitogen-Activated Protein Kinase Kinase 4 (MKK4) and MKK7.[1][5] While both kinases can phosphorylate and activate JNK, MKK7 exhibits a higher degree of specificity towards JNK isoforms.[5] MKK4, in contrast, can also activate p38 MAPK.[5] The activation of JNK by proinflammatory cytokines is almost entirely dependent on MKK7.[2] This specificity renders MKK7 an attractive target for therapeutic intervention aimed at selectively modulating JNK signaling.

The canonical MKK7-JNK signaling cascade is initiated by upstream Mitogen-Activated Protein Kinase Kinase Kinases (MAP3Ks), such as MEKK1-4 and Mixed Lineage Kinases (MLKs), which phosphorylate and activate MKK7.[3] Activated MKK7, in turn, dually phosphorylates JNK on threonine and tyrosine residues within its activation loop, leading to its catalytic activation.[1][5]





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